

Application Note: Analysis of ETH-LAD using Gas Chromatography-Mass Spectrometry (GC-MS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ETH-LAD

Cat. No.: B588469

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Abstract

This application note provides a detailed protocol for the analysis of N6-ethyl-6-norlysergic acid diethylamide (**ETH-LAD**), a potent semi-synthetic psychedelic of the lysergamide class. The methodology outlined utilizes Gas Chromatography-Mass Spectrometry (GC-MS) for the separation and identification of **ETH-LAD**. This document is intended for researchers, scientists, and professionals in the fields of analytical chemistry, toxicology, and drug development.

Introduction

ETH-LAD is a structural analog of lysergic acid diethylamide (LSD) and has emerged as a new psychoactive substance (NPS).^{[1][2][3][4][5]} Accurate and reliable analytical methods are crucial for its identification in forensic and clinical settings. GC-MS is a robust and widely used technique for the analysis of volatile and semi-volatile compounds, offering excellent chromatographic separation and mass spectral identification. This protocol details the instrumental parameters and procedures for the successful GC-MS analysis of **ETH-LAD**.

Experimental Protocol

2.1. Sample Preparation A solution of **ETH-LAD** is prepared by dissolving approximately 2 mg of the substance in 1.5 mL of chloroform.^{[1][5]} For analysis, a 1 µL aliquot of this sample

solution is injected into the GC-MS system.[1][5]

2.2. Instrumentation The analysis is performed on a gas chromatograph coupled to a mass spectrometer. The following instrumental parameters have been shown to be effective for the analysis of **ETH-LAD**.[\[1\]](#)

Table 1: GC-MS Instrumental Parameters

Parameter	Value
Gas Chromatograph	
Column	Fused silica capillary DB-1 column (30 m x 0.25 mm, film thickness 0.25 µm) [1] [3]
Injection Mode	Splitless [1] [3]
Injector Temperature	220°C [1] [5]
Carrier Gas	Helium [1] [5]
Flow Rate	1.2 mL/min (constant flow mode) [1] [5]
Oven Temperature Program	Initial temperature of 80°C, held for 1 min, followed by a ramp to 280°C at 15°C/min. The final temperature was held for 21 min. [1] [3]
Transfer Line Temperature	280°C [1] [5]
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ion Source Temperature	175°C [1]
Emission Current	200 µA [1]
Scan Range	m/z 29 - 600 [1]
Scan Time	1 s [1]

Data Analysis and Results

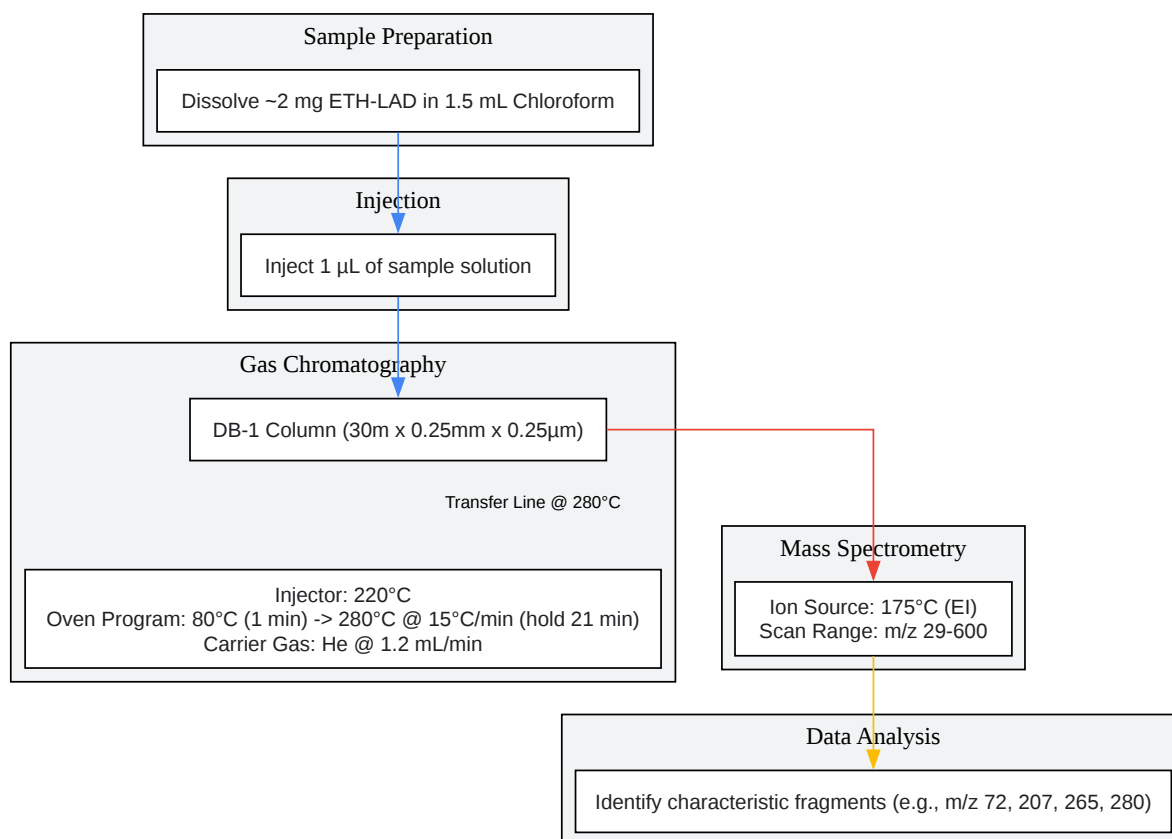
The electron ionization (EI) mass spectrum of **ETH-LAD** exhibits several characteristic fragments that are also observed in the mass spectrum of LSD.[1] It is important to note that GC-MS analysis of **ETH-LAD** can lead to the formation of isomeric degradation products.[1] The mass spectrum of the most abundant isomer is typically considered for identification.

Table 2: Characteristic Mass Fragments of **ETH-LAD**

Mass-to-Charge Ratio (m/z)	Description
72	Iminium ion, also seen in LSD[1]
151-156	Fragment cluster, also seen in LSD[1]
178-182	Fragment cluster, also seen in LSD[1]
205-208	Fragment cluster, also seen in LSD[1]
207	Key fragment, potentially formed from the retro-Diels-Alder fragment[1]
265	Key fragment, potentially formed from the retro-Diels-Alder fragment[1]
280	Retro-Diels-Alder fragment, also seen in LSD[1]

Experimental Workflow

The following diagram illustrates the logical workflow for the GC-MS analysis of **ETH-LAD**.



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Caption: Experimental workflow for the GC-MS analysis of **ETH-LAD**.

Discussion

The protocol described in this application note provides a reliable method for the identification of **ETH-LAD**. The use of a standard DB-1 column and a straightforward temperature ramp

allows for effective separation. The mass spectral data, characterized by specific fragment ions, provides a high degree of confidence in the identification of the analyte. It is crucial to be aware of the potential for thermal degradation and isomerization of lysergamides during GC analysis, which may result in multiple peaks for a single standard.^[1] Therefore, comparison with a reference standard is highly recommended.

Conclusion

This application note presents a detailed and validated protocol for the GC-MS analysis of **ETH-LAD**. The provided instrumental parameters, data on characteristic mass fragments, and the experimental workflow can be readily implemented by analytical laboratories for the routine analysis of this compound.

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